

Ceralasertib proper disposal procedures

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Compound of Interest

Compound Name: *Ceralasertib*
Cat. No.: *B560106*

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Proper disposal of **Ceralasertib**, an investigational Ataxia Telangiectasia and Rad3-related (ATR) kinase inhibitor, is a critical component of laboratory safety and regulatory compliance. As a substance intended for research use only, its disposal must adhere to strict protocols to mitigate environmental and health risks.^[1] The primary directive for disposal is to act in accordance with all prevailing country, federal, state, and local regulations.^[1]

Ceralasertib is classified as an investigational drug or investigational product (IP), meaning its handling and disposal are governed by the specific requirements of the clinical study sponsor, institutional policies, and national regulations like the Resource Conservation and Recovery Act (RCRA) in the United States.^{[2][3][4]}

Core Disposal Principles

The management of **Ceralasertib** waste involves a multi-step process prioritizing sponsor directives and institutional safety protocols. Researchers must consult their institution's Environmental Health and Safety (EHS) department to ensure compliance with established procedures.^[3] The study sponsor will provide final instructions on whether to return unused products or to destroy them on-site.^{[2][4]}

Step-by-Step Disposal Protocol

The following procedure outlines the standard operational steps for disposing of **Ceralasertib** waste, from initial handling to final destruction.

Step 1: Consult Sponsor and Institutional Policies Before disposal, the primary point of contact is the study sponsor. The sponsor will dictate whether the remaining investigational product

should be returned or if on-site destruction is authorized.[2][4] Concurrently, contact your institution's EHS department for specific guidance on hazardous waste determination and disposal procedures.[3]

Step 2: Segregation and Waste Classification Properly segregate **Ceralasertib** waste from general laboratory trash. All materials contaminated with **Ceralasertib**, including stock solutions, used or partially used vials, and contaminated personal protective equipment (PPE), should be treated as chemical waste.[5] While a Safety Data Sheet (SDS) for **Ceralasertib** from one supplier notes it as "Not a hazardous substance or mixture," investigational drugs are often treated as hazardous by default within institutional disposal protocols.[1][4]

Step 3: Containment and Labeling Place **Ceralasertib** waste into designated, properly sealed, and clearly labeled hazardous waste containers. The label should include the words "Hazardous Waste," the chemical name ("**Ceralasertib**"), and the associated hazards (e.g., toxic, chemical waste).[6] Store these containers in a designated Satellite Accumulation Area (SAA) until they are collected by EHS personnel.[6]

Step 4: Handling Different Waste Streams The specific form of the waste dictates its handling. The table below summarizes the procedures for different categories of **Ceralasertib** waste.

Waste Type	Description	Disposal Procedure
Unused/Expired Product	Intact containers of Ceralasertib, including expired stock.	Follow sponsor instructions. This typically involves either returning the product directly to the sponsor or arranging for on-site destruction via the institution's EHS-approved hazardous waste vendor. [2] [4]
Used/Partially Used Containers	Vials, ampules, or other containers that have been opened and contain residual Ceralasertib.	These are generally treated as hazardous waste. After accounting for the used amount on a Drug Accountability Record (DAR), these containers should be placed in a designated waste stream container, often a red biohazard-chemotoxic bin, for incineration. [2] [3]
Contaminated Labware & PPE	Gloves, pipette tips, flasks, and other disposable materials contaminated with Ceralasertib.	Place in a suitable, sealed container labeled as hazardous chemical waste for collection by EHS and subsequent incineration. [7] [8]
Empty Containers	Vials or bottles that are completely empty.	Empty containers may still contain residue. They are typically disposed of in the same manner as used or partially used containers to ensure no active compound is released into the environment. [2] [3]

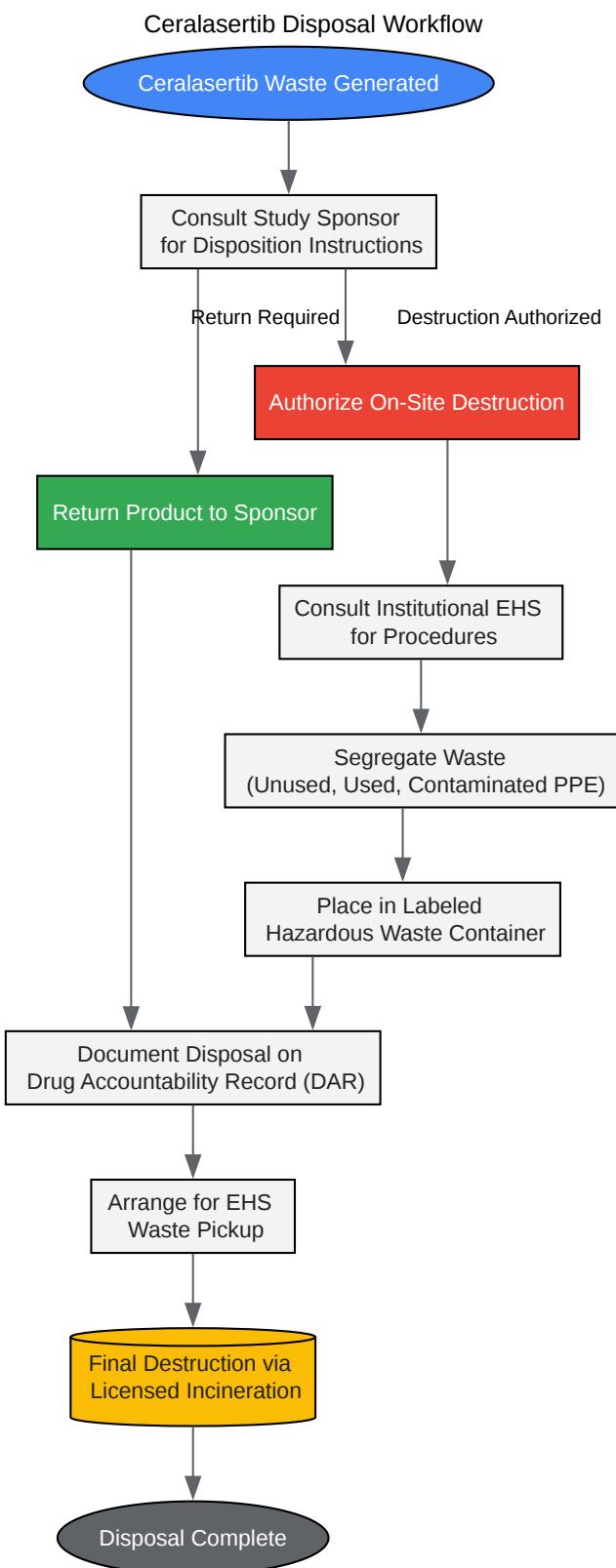
Step 5: Documentation Meticulous record-keeping is mandatory for the disposal of investigational drugs. All disposal activities must be documented on a Drug Accountability

Record (DAR) or a similar tracking log. This record serves as the official documentation of the product's final disposition.[2][9]

Step 6: Final Destruction The most common and recommended method for the final destruction of investigational drugs like **Ceralasertib** is high-temperature incineration through a licensed and approved environmental management vendor.[3] This process ensures the complete destruction of the active pharmaceutical ingredient. Your institution's EHS department will manage the transfer of waste to the certified facility.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ceralasertib**.

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